

Technical Guide: Mass Spectrometry Fragmentation Pattern of 4-Ethoxy-N-pentylaniline

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Compound of Interest

Compound Name: 4-ethoxy-N-pentylaniline

CAS No.: 718-38-7

Cat. No.: B13245471

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Executive Summary & Compound Profile

4-Ethoxy-N-pentylaniline is a secondary amine featuring a para-substituted benzene ring. Its fragmentation behavior under Electron Ionization (EI) is governed by the interplay between the charge-stabilizing nitrogen lone pair and the labile ethoxy ether linkage.

- Molecular Formula:

[1]

- Exact Mass: 207.1623 Da
- Nominal Mass: 207 Da[1]
- Key Structural Moieties:
 - Secondary Amine: N-pentyl chain (Driver of

-cleavage).

- Aromatic Ether: 4-Ethoxy group (Driver of secondary elimination).
- Aromatic Core: Benzene ring (Charge delocalization center).

Experimental Protocols

To replicate the fragmentation patterns described, the following validated protocols for GC-MS (EI) and LC-MS/MS (ESI) are recommended.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Inlet: Splitless mode, 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program: 60°C (1 min)
20°C/min
300°C (5 min).
- Ionization: Electron Impact (EI) at 70 eV.
- Source Temp: 230°C; Quad Temp: 150°C.

Liquid Chromatography - Tandem Mass Spectrometry (LC-MS/MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.

- Collision Energy (CID): Stepped 15, 30, 45 eV.

Fragmentation Mechanisms (EI-MS)

The mass spectrum of **4-ethoxy-N-pentylaniline** is characterized by a distinct "Odd-Electron" molecular ion and a "Nitrogen Rule" compliant fragmentation series.

Primary Pathway: Nitrogen-Driven α -Cleavage

The most dominant fragmentation event is initiated by the radical cation localized on the nitrogen atom. The radical triggers homolytic fission of the C-C bond adjacent to the nitrogen (α -bond), resulting in the loss of a neutral alkyl radical.

- Mechanism: The N-pentyl group (CCCCC) undergoes cleavage between the α and β carbons.

- Loss: Butyl radical (CCCC), 57 Da).

- Product Ion: The iminium ion (C=C[N+]).

- Diagnostic Peak: m/z 150 (Base Peak).

Secondary Pathway: Ethoxy Group Elimination

Following the formation of the stable even-electron ion at m/z 150, the molecule undergoes further fragmentation at the ether moiety.

- Ethylene Elimination: A four-membered transition state rearrangement leads to the loss of neutral ethylene (C=C), 28 Da).

- Transition:

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- Structure: 4-hydroxy-N-methylenbenzenaminium ion.

- Ethyl Radical Loss: Direct cleavage of the O-ethyl bond.

- Transition:

.

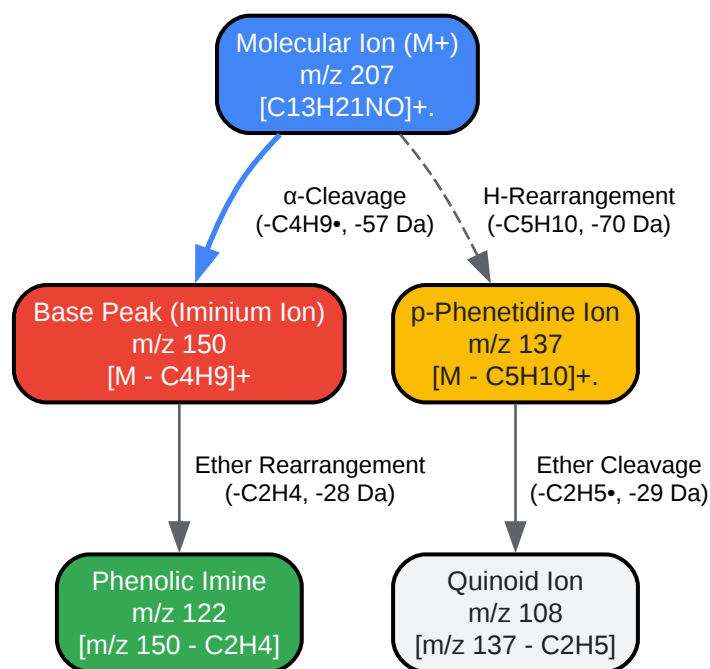
Tertiary Pathway: C-N Bond Cleavage (Dealkylation)

A competitive pathway involves the cleavage of the entire N-pentyl chain, often accompanied by Hydrogen rearrangement.

- Loss: Pentyl radical (71 Da) or Pentene (70 Da) via McLafferty-like rearrangement.
- Product Ion: 4-ethoxyaniline radical cation.
- Diagnostic Peak: m/z 137 (Characteristic of p-phenetidine).^[2]

Fragmentation Logic Visualization

The following diagram illustrates the causal relationships between the molecular ion and its primary fragments.



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Caption: Mechanistic flow of **4-ethoxy-N-pentylaniline** fragmentation under 70 eV Electron Impact.

Data Summary & Interpretation

The following table consolidates the predicted mass-to-charge (m/z) ratios with their structural assignments.

m/z (Da)	Relative Abundance	Ion Type	Structural Assignment	Mechanism
207	15-25%	Molecular ()		Parent Ion
150	100% (Base)	Even-Electron		-Cleavage (Loss of Butyl)
137	10-20%	Odd-Electron		McLafferty / H-Transfer (Loss of Pentene)
122	30-50%	Even-Electron		Loss of Ethylene from m/z 150
108	5-10%	Odd-Electron		Loss of Ethyl from m/z 137 (p-Aminophenol core)
29	Variable	Alkyl		Ethyl cation from ether cleavage

Validation Criteria

To confirm the identity of **4-ethoxy-N-pentylaniline** in a sample:

- Check m/z 150: This peak must be the dominant base peak. If m/z 137 is the base peak, the alkyl chain may be on the oxygen (e.g., N-ethyl-4-pentyloxyaniline) rather than the nitrogen.
- Verify m/z 122: The presence of this peak confirms the ethoxy group is intact and attached to the ring system capable of eliminating ethylene.
- Isotopic Pattern: The M+1 peak (m/z 208) should be approximately 14.5% of the M+ peak intensity (based on 13 carbons).

References

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